

Proper Disposal of (Rac)-SNC80: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (Rac)-SNC80

Cat. No.: B1230516

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For researchers, scientists, and drug development professionals, the proper handling and disposal of pharmacologically active compounds like **(Rac)-SNC80** is a critical component of laboratory safety and environmental responsibility. While **(Rac)-SNC80** is not classified as a hazardous substance under the Globally Harmonized System (GHS), its potent opioid receptor activity necessitates a cautious and informed approach to its disposal. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **(Rac)-SNC80**, ensuring the safety of laboratory personnel and the protection of the environment.

Chemical and Physical Properties of (Rac)-SNC80

A thorough understanding of the chemical and physical properties of **(Rac)-SNC80** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
CAS Number	1217643-87-2
Molecular Formula	C ₂₈ H ₃₉ N ₃ O ₂
Molecular Weight	449.63 g/mol
Solubility	Soluble in DMSO and DMF
Storage Temperature	-20°C

Step-by-Step Disposal Procedure for (Rac)-SNC80

While some safety data sheets may suggest that small quantities of **(Rac)-SNC80** can be disposed of with household waste, this is not a recommended practice for a potent, pharmacologically active compound used in a laboratory setting. The recommended and most environmentally sound method for the disposal of **(Rac)-SNC80** is through incineration by a licensed chemical waste disposal service. This approach is consistent with guidelines for the disposal of non-RCRA (Resource Conservation and Recovery Act) pharmaceutical waste, which, although not strictly classified as hazardous, can still pose environmental risks.

1. Waste Identification and Segregation:

- Identify all waste streams containing **(Rac)-SNC80**. This includes pure, unused compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions.
- Segregate **(Rac)-SNC80** waste from other laboratory waste streams at the point of generation. Do not mix it with non-hazardous trash or other chemical waste unless they are compatible and destined for the same disposal method.

2. Selection of Waste Containers:

- Use a dedicated, leak-proof, and clearly labeled waste container for all **(Rac)-SNC80** waste.
- For solid waste (e.g., contaminated gloves, weigh boats), a securely sealed plastic bag or a rigid container is appropriate.
- For liquid waste (e.g., solutions containing **(Rac)-SNC80**), use a compatible, sealable container, such as a glass or polyethylene bottle. Ensure the container material is compatible with the solvent used.

3. Labeling of Waste Containers:

- Properly label the waste container with the following information:
 - The words "Non-RCRA Pharmaceutical Waste for Incineration"
 - The full chemical name: "**(Rac)-SNC80**"

- The approximate quantity of the compound.
- The date the waste was first added to the container.
- The name of the principal investigator or laboratory supervisor.

4. Storage of Waste:

- Store the sealed and labeled waste container in a designated, secure area within the laboratory.
- This area should be away from general laboratory traffic and incompatible chemicals.
- Follow all institutional guidelines for the storage of chemical waste.

5. Arrangement for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the **(Rac)-SNC80** waste.
- Provide the EHS office with all necessary information about the waste, as indicated on the label.
- Do not attempt to dispose of **(Rac)-SNC80** down the drain or in the regular trash.

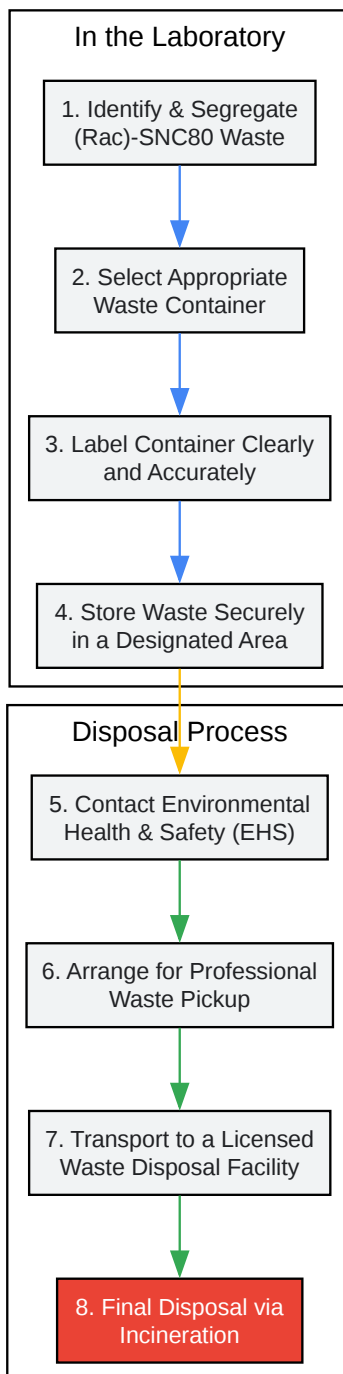
Experimental Protocols

The disposal procedure outlined above is a standard best practice and does not rely on specific experimental results cited in this document. The primary basis for this protocol is a combination of information from Safety Data Sheets, general laboratory chemical waste disposal guidelines, and specific recommendations for the disposal of pharmacologically active, non-RCRA hazardous compounds.

Visualizing the Disposal Workflow

To further clarify the proper disposal procedure for **(Rac)-SNC80**, the following workflow diagram illustrates the key steps from waste generation to final disposal.

Workflow for the Proper Disposal of (Rac)-SNC80



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Caption: A flowchart illustrating the step-by-step process for the safe disposal of **(Rac)-SNC80**.

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